Precision Quantification of 3-(Benzylamino)-N-methylpropanamide: From Process Control to Bioanalysis

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Compound of Interest

Compound Name:	*3-(Benzylamino)-N-methylpropanamide*
CAS No.:	*64017-83-0*
Cat. No.:	*B1531301*

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Introduction & Molecule Profile[1][2][3][4]

3-(Benzylamino)-N-methylpropanamide (CAS: 4874-18-4) is a secondary amine derivative structurally related to

-amino acids and pharmaceutical intermediates used in the synthesis of anticonvulsants (e.g., Lacosamide analogs) and peptidomimetics.

Its quantification presents distinct analytical challenges:

- Polarity Duality: The molecule possesses a hydrophobic benzyl tail and a polar, basic secondary amine/amide core.[1]
- Silanol Interaction: The secondary amine (

) is prone to severe peak tailing on traditional silica-based C18 columns due to ionic interactions with residual silanols.

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- Detection Limits: While the benzyl group offers UV absorbance, it is insufficient for trace-level quantification (ppb levels) in biological matrices, necessitating MS/MS methodologies. [1]

This guide provides two validated workflows: Method A (HPLC-UV) for raw material/process control, and Method B (LC-MS/MS) for trace impurity analysis or pharmacokinetic (PK) studies. [1]

Physicochemical Profile

Property	Value (Predicted/Experimental)	Analytical Implication
Formula	ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">	MW = 192.26 g/mol
LogP	~0.8 - 1.2	Moderately polar; requires aqueous-heavy gradient start.
pKa (Amine)	~9.2 (Basic)	Ionized at acidic pH; Neutral at pH > 10.[1]
UV Max	210 nm (Amide), 254 nm (Benzyl)	Dual-wavelength monitoring recommended.[1]

Method A: High-pH HPLC-UV for Process Control

Application: Purity assessment, synthesis monitoring, and raw material QC. Rationale: Standard acidic mobile phases protonate the secondary amine, leading to repulsion from the C18 stationary phase and attraction to silanols (tailing).[1] This method uses a High pH (pH 9.5) buffer to neutralize the amine, maximizing hydrophobic retention and ensuring sharp, symmetric peaks.[1]

Chromatographic Conditions

- Instrument: HPLC with PDA/UV Detector (e.g., Agilent 1260/1290 or Waters Alliance).
- Column: Waters XBridge BEH C18,

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,

(Critical: Must be high-pH stable hybrid silica).

- Column Temp:

  (Reduces mobile phase viscosity and improves mass transfer).

- Flow Rate:

  .

- Injection Volume:ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

  .

- Detection:

  (Quantification),

  (Identity confirmation).

Mobile Phase Setup

- Mobile Phase A (Buffer):ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

  Ammonium Bicarbonate, adjusted to pH 9.5 with Ammonium Hydroxide.

- Mobile Phase B (Organic): Acetonitrile (HPLC Grade).[1]

Gradient Profile:

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Time (min)	% A (Buffer)	% B (ACN)	Event
0.0	**95**	**5**	**Equilibrate**
2.0	95	5	Isocratic Hold (Polar impurities elute)
12.0	10	90	Linear Gradient
15.0	10	90	Wash
15.1	95	5	Re-equilibration

| 20.0 | 95 | 5 | End |

System Suitability Criteria

- Tailing Factor (

  ):

  (If

  , increase buffer pH slightly or replace column).
- Resolution (

  ):

  between analyte and nearest synthesis precursor (e.g., benzylamine).
- Precision: RSD

  for 6 replicate injections of standard (

).

Method B: LC-MS/MS for Trace Quantification

Application: Genotoxic impurity screening, biological fluid analysis (Plasma/Urine).[1] Rationale: To achieve ng/mL sensitivity, we utilize Electrospray Ionization (ESI) in Positive mode.[1] Unlike

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Method A, we use an acidic mobile phase here to ensure the amine is fully protonated (ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

), maximizing ionization efficiency.

Mass Spectrometry Parameters (Source: ESI+)

- Instrument: Triple Quadrupole MS (e.g., Sciex 6500+ or Thermo Altis).
- Ion Source: ESI Positive.
- Spray Voltage:

  .
- Source Temp:

  .
- Curtain Gas: 30 psi.

MRM Transitions (Optimized): | Analyte | Precursor (

) | Product (

) | CE (eV) | Role | Mechanism | | :--- | :--- | :--- | :--- | :--- | :--- | | 3-(Benzylamino)... | 193.1 | 91.1 | 25 | Quantifier | Tropylium ion formation (Benzyl cleavage) | | | 193.1 | 132.1 | 18 | Qualifier | Loss of methylamine/amide fragment | | | 193.1 | 105.0 | 30 | Qualifier | Benzoyl cation (rearrangement) | | IS (Lacosamide-d3) | 254.1 | 91.1 | 25 | Internal Std | Matches benzyl fragmentation |

Note: If specific deuterated standard is unavailable, use N-Benzylbenzamide or a structural analog like Lacosamide-d3.[1]

Chromatographic Conditions (UHPLC)

- Column: Phenomenex Kinetex Biphenyl, ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

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- Why Biphenyl? Enhanced

  selectivity for the benzyl ring separates the analyte from matrix interferences better than C18 in bioanalysis.

- Mobile Phase A:ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

  Formic Acid in Water.

- Mobile Phase B:ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

  Formic Acid in Methanol.

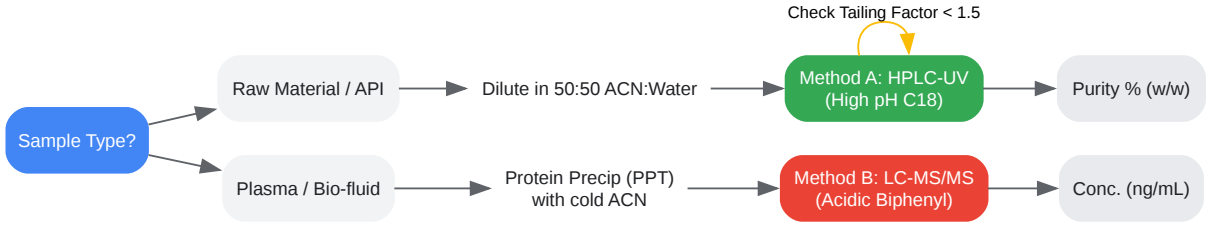
- Flow Rate:ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

  .

Experimental Workflow Visualization

The following diagrams illustrate the decision-making process and the fragmentation logic used in Method B.

Analytical Decision Matrix



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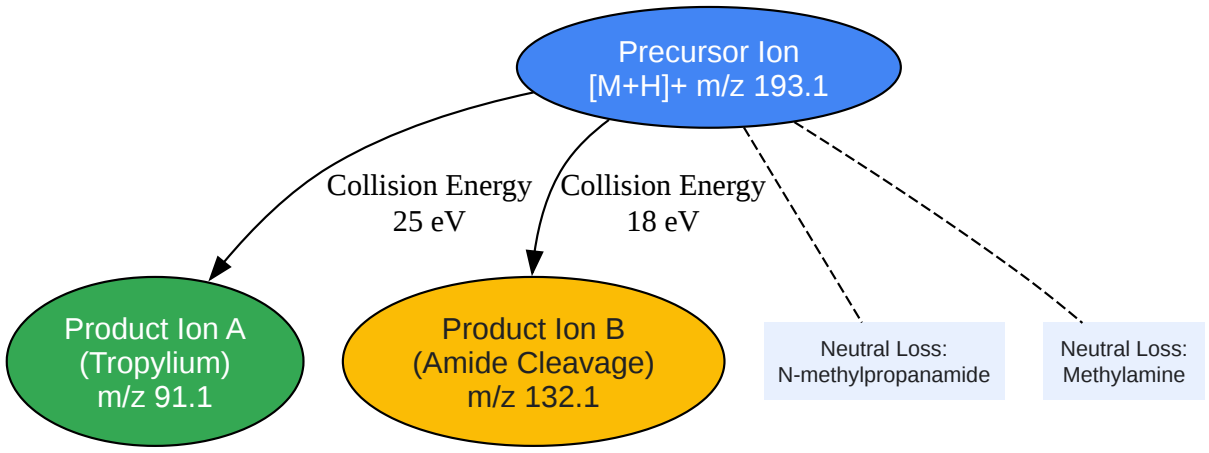
Caption: Decision matrix for selecting the appropriate analytical workflow based on sample origin and sensitivity requirements.

MS/MS Fragmentation Pathway Logic



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Caption: Proposed fragmentation pathway for MRM transition selection. The m/z 91.1 tropylium ion is the most stable and abundant quantifier.[1]

Sample Preparation Protocols

Protocol for Biological Matrices (Plasma)

Objective: Remove proteins while maximizing recovery of the secondary amine.[1]

- Aliquot: Transfer

  of plasma into a 1.5 mL centrifuge tube.

- ISTD Addition: Add

  of Internal Standard solution (

  Lacosamide-d3 in water).

- Precipitation: Add

of ice-cold Acetonitrile containing

Formic Acid.

- Why Formic Acid? It disrupts protein binding and keeps the analyte soluble in the organic phase.

- Vortex: Mix vigorously for 30 seconds.
- Centrifuge:

  for 10 minutes at

  .
- Transfer: Transfer

  of supernatant to an HPLC vial with insert.
- Injection: Inject

  into the LC-MS/MS.

Protocol for Drug Substance (API)

Objective: Dissolve analyte completely for purity assay.

- Weighing: Accurately weigh

  of sample.
- Dissolution: Transfer to a 50 mL volumetric flask. Dissolve in ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

  of 50:50 Acetonitrile:Water.
- Sonication: Sonicate for 5 minutes to ensure complete dissolution.
- Dilution: Make up to volume with diluent. (Concentration: ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

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- Filtration: Filter through a

  PTFE syringe filter into an HPLC vial.

Validation Guidelines (ICH Q2(R1))

To ensure regulatory compliance, the following validation parameters must be met:

- Linearity:
  - Method A:ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

    (

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  - Method B:ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

    (Weighted

    regression).
- Accuracy (Recovery):
  - Spike samples at 80%, 100%, and 120% of target concentration.
  - Acceptance:

    (Method A) or

    (Method B).
- Specificity:
  - Inject blank matrix.[1] Ensure no interference at

    of analyte or ISTD.

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- Robustness (Method A):
  - Vary pH by ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

    units. (Critical for Method A: pH < 9.0 may cause peak broadening).

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